

Personal protective equipment for handling Z-Veid-fmk

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Compound of Interest

Compound Name: Z-Veid-fmk

Cat. No.: B12055159

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Essential Safety and Handling Guide for Z-Veid-fmk

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, logistical, and operational guidance for the handling of **Z-Veid-fmk**, a selective and irreversible caspase-6 peptide inhibitor. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Core Safety and Handling Information

Z-Veid-fmk is a cell-permeable fluoromethyl ketone (FMK)-derivatized peptide that acts as an effective irreversible caspase inhibitor. While a specific Safety Data Sheet (SDS) for **Z-Veid-fmk** is not readily available, data for the closely related pan-caspase inhibitor Z-VAD-FMK indicates that it is not classified as a hazardous substance.^[1] However, standard laboratory precautions should always be observed.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required to minimize exposure and ensure safety.

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile gloves are recommended.
Eye Protection	Safety Glasses	Safety glasses with side shields should be worn.
Body Protection	Lab Coat	A standard lab coat is required.

Storage and Stability

Proper storage is critical to maintain the efficacy of **Z-Veid-fmk**.

Form	Storage Temperature	Duration	Notes
Lyophilized	-20°C	Up to 36 months	Keep desiccated. [2]
In Solution (DMSO)	-20°C	Up to 1 month	Aliquot to avoid multiple freeze/thaw cycles. [2]
In Solution (DMSO)	-80°C	Up to 6 months	Store under nitrogen, away from moisture. [3]

Experimental Protocols

Reconstitution of Z-Veid-fmk

Z-Veid-fmk is typically supplied in a lyophilized form and should be reconstituted in dimethyl sulfoxide (DMSO) to create a stock solution.

Materials:

- Lyophilized **Z-Veid-fmk**
- Anhydrous DMSO

- Sterile microcentrifuge tubes

Procedure:

- Briefly centrifuge the vial of lyophilized **Z-Veid-fmk** to ensure the powder is at the bottom.
- Add the appropriate volume of DMSO to achieve the desired stock solution concentration (e.g., 10 mM).
- Vortex gently to fully dissolve the peptide.
- Aliquot the stock solution into single-use microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C as indicated in the table above.

Typical Experimental Concentrations

The optimal concentration of **Z-Veid-fmk** should be determined experimentally for each specific cell line and experimental condition.

Application	Concentration Range
In Vitro Cell-Based Assays	10 µM - 100 µM
In Vivo Studies	Varies by application and animal model

For in vivo applications, it is recommended to keep the final concentration of DMSO below 2% to avoid toxicity.^[3]

Operational and Disposal Plans

Spill Response

In the event of a spill, follow these steps:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure adequate ventilation in the area.

- Contain: Use an absorbent material to contain the spill.
- Clean: Wearing appropriate PPE, clean the spill area with a suitable laboratory disinfectant.
- Dispose: Dispose of all contaminated materials as chemical waste.

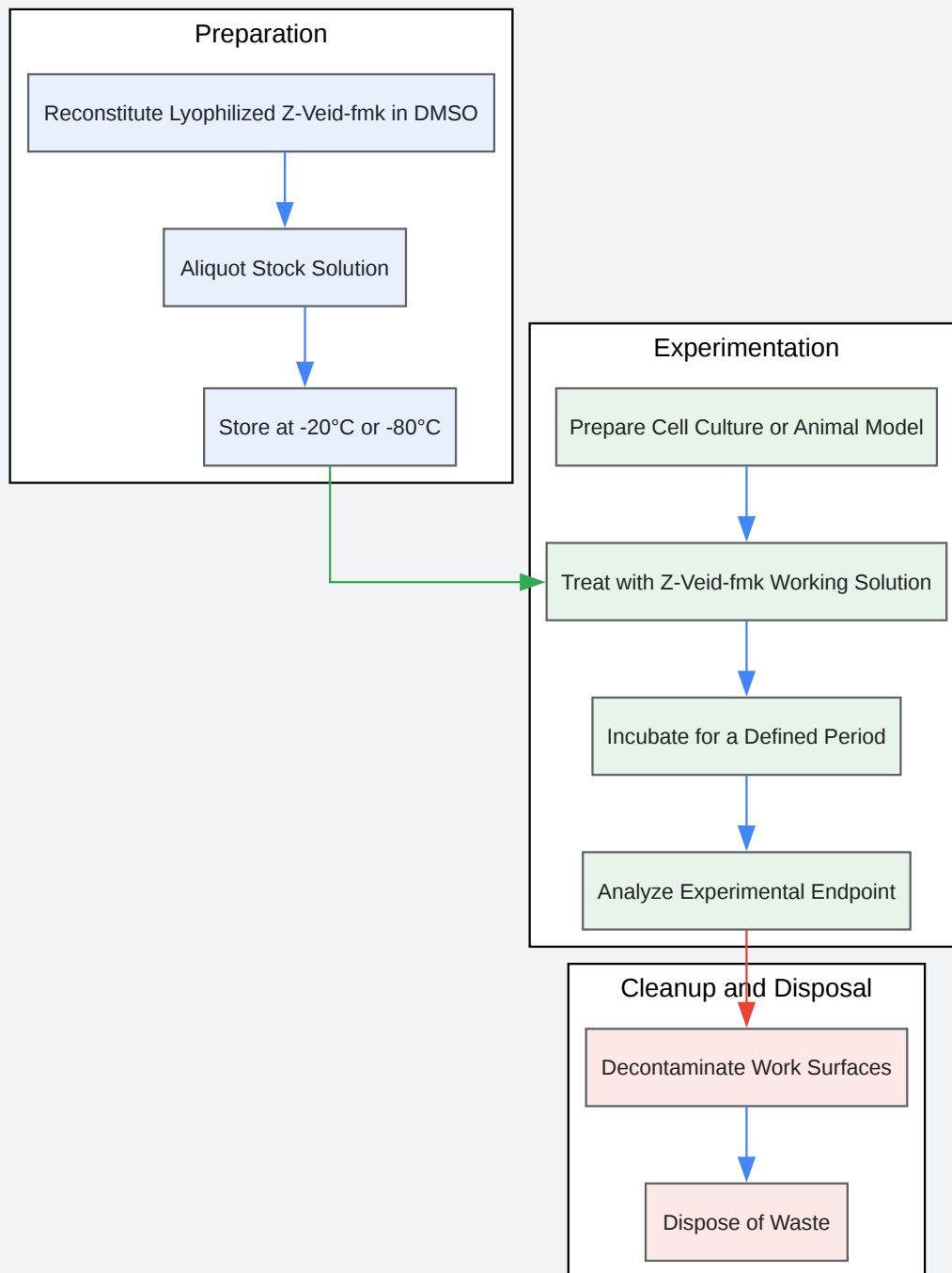
Disposal

Dispose of unused **Z-Veid-fmk** and any contaminated materials in accordance with local, state, and federal regulations for non-hazardous chemical waste. If dissolved in DMSO, it should be treated as a chemical waste product.

Visualizing Experimental Processes

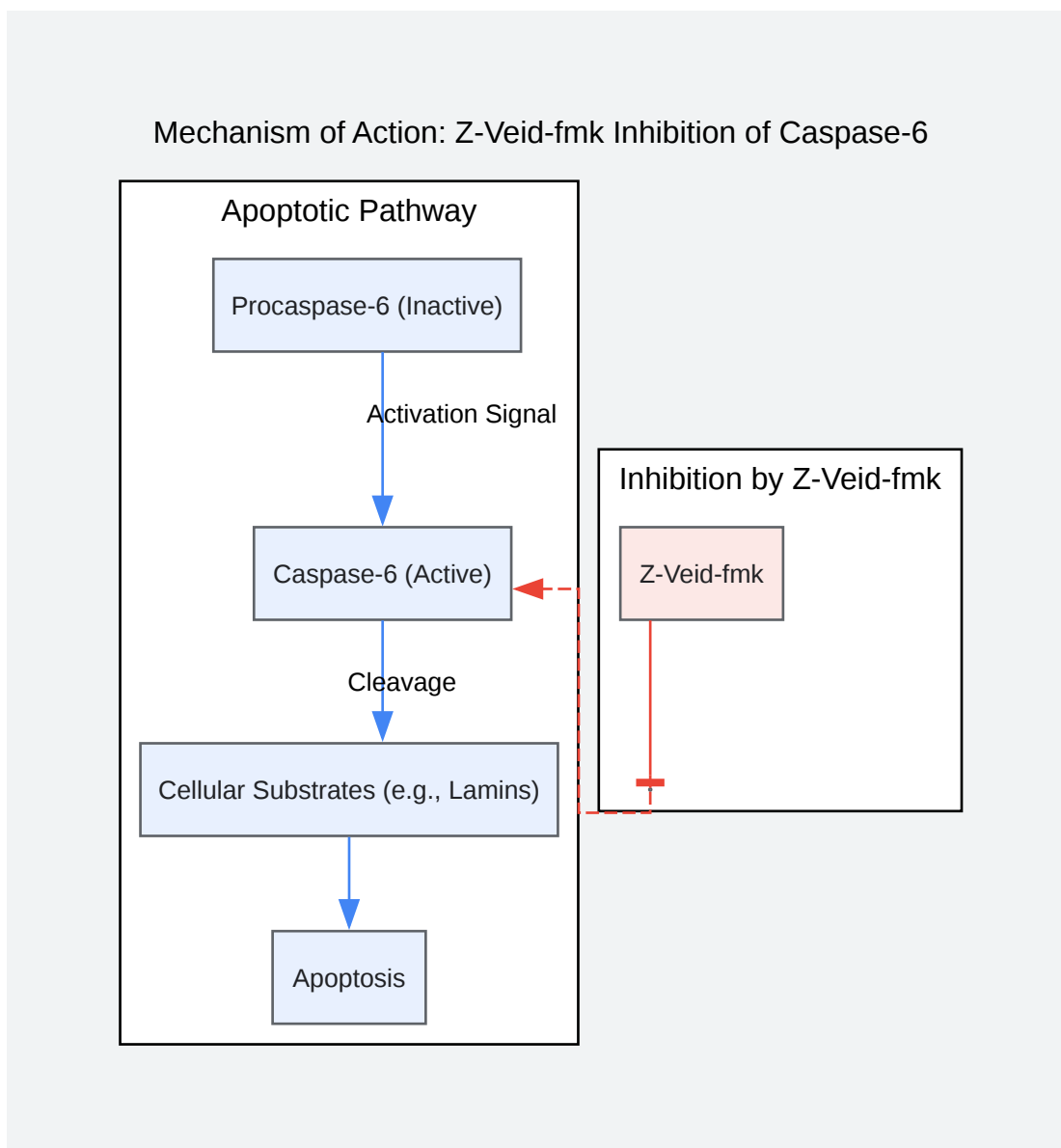
Experimental Workflow for Z-Veid-fmk Handling

Experimental Workflow for Handling Z-Veid-fmk

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Caption: A flowchart outlining the key steps for the safe handling and use of **Z-Veid-fmk** in a laboratory setting.

Mechanism of Action: Caspase-6 Inhibition



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Caption: Diagram illustrating how **Z-Veid-fmk** irreversibly binds to and inhibits active caspase-6, thereby blocking downstream apoptotic events.

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